

Application Note: Determination of Flutriafol Residues in Grain Samples by HPLC-UV

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Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1673497*

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AN-HPLC-028

Introduction

Flutriafol is a broad-spectrum triazole fungicide used to control a variety of fungal diseases in cereal crops. Monitoring its residues in grain is crucial to ensure food safety and compliance with regulatory limits. This application note details a robust and reliable High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantification of **flutriafol** residues in grain samples such as wheat. The method involves a straightforward extraction and cleanup procedure, followed by reversed-phase HPLC separation and UV detection.

Principle

Flutriafol residues are extracted from homogenized grain samples using acetonitrile. The extract is then cleaned up using a solid-phase extraction (SPE) cartridge to remove matrix interferences. The final extract is analyzed by HPLC on a C18 column with a mobile phase of acetonitrile and water. **Flutriafol** is detected by its UV absorbance, and quantification is achieved by comparing the peak area to that of a known standard.

Experimental Protocols

1. Sample Preparation (Acetonitrile Extraction and SPE Cleanup)

- Homogenization: Grind a representative sample of the grain to a fine powder.
- Extraction:
 - Weigh 10 g of the homogenized grain sample into a 50 mL centrifuge tube.
 - Add 20 mL of acetonitrile.
 - Homogenize at high speed for 2 minutes.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Collect the supernatant (acetonitrile extract).
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition a Florisil SPE cartridge by passing 5 mL of acetonitrile through it.
 - Load the acetonitrile extract onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of acetonitrile to remove interfering co-extractives.
 - Elute the **flutriafol** from the cartridge with an appropriate solvent.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.

2. HPLC-UV Analysis

- Instrument: High-Performance Liquid Chromatography system with a UV detector.
- Column: ODS C18, 250 mm x 4.6 mm, 5 µm particle size.[\[1\]](#)
- Mobile Phase: Acetonitrile:Water (50:50, v/v).[\[1\]](#)
- Flow Rate: 0.8 mL/min.[\[1\]](#)
- Column Temperature: 30°C.[\[1\]](#)

- Injection Volume: 10 µL.[\[1\]](#)
- UV Detection Wavelength: 220 nm.
- Retention Time: Approximately 3.8 minutes.[\[1\]](#)

3. Preparation of Standards and Calibration

- Prepare a stock solution of **flutriafol** (100 µg/mL) in acetonitrile.
- From the stock solution, prepare a series of working standard solutions in the mobile phase, ranging from 0.02 to 5.0 µg/mL.[\[1\]](#)
- Inject the standard solutions into the HPLC system to generate a calibration curve by plotting peak area against concentration. A typical linear regression equation is $y = 25062x + 1845$.
[\[1\]](#)

Data Presentation

Table 1: HPLC-UV Method Parameters

| Parameter | Value |
|--------------------|--------------------------------|
| HPLC System | Shimadzu 10ATvp or equivalent |
| Detector | UV Detector |
| Column | ODS C18, 250 x 4.6 mm, 5 µm |
| Column Temperature | 30°C |
| Mobile Phase | Acetonitrile/Water (50:50 v/v) |
| Flow Rate | 0.8 mL/min |
| Injection Volume | 10 µL |
| UV Wavelength | 220 nm |

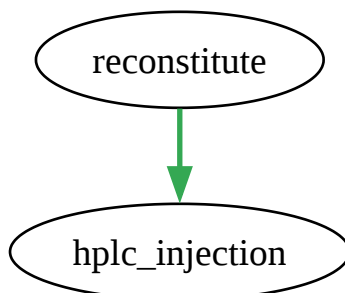
Table 2: Method Validation Data for **Flutriafol** in Wheat[\[1\]](#)

| Spiked Level (mg/kg) | Mean Recovery (%) | RSD (%) |
|----------------------|-------------------|---------|
| 0.01 | 93.4 | 6.8 |
| 0.1 | 96.4 | 4.2 |
| 1.0 | 95.8 | 3.8 |

Table 3: Limits of Detection and Quantification[1]

| Parameter | Value |
|-------------------------------|------------|
| Limit of Detection (LOD) | 0.04 ng |
| Limit of Quantification (LOQ) | 0.01 mg/kg |

Mandatory Visualization



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References

- 1. researchgate.net [researchgate.net]

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